

sample collection and storage for fecal 11a-hydroxy progesterone analysis

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Compound of Interest

Compound Name: 11a-Hydroxy progesterone b-D-glucuronide

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Application Note: High-Integrity Sample Collection and Preservation for Fecal 11

-Hydroxyprogesterone Analysis -Hydroxyprogesterone (11

-OHP) and immunoreactive metabolites.

Abstract

This technical guide outlines the rigorous protocol for the non-invasive monitoring of reproductive function via fecal 11

-hydroxyprogesterone (11

-OHP). While serum progesterone is the standard for many species, 11

-OHP is the primary excreted metabolite in key megafauna, specifically Proboscidea (elephants) and Perissodactyla (rhinoceroses). This protocol addresses the critical pre-analytical variables—bacterial metabolism and matrix heterogeneity—that compromise data integrity. It provides a validated workflow from field collection to laboratory extraction, ensuring correlation with physiological events.[1]

Introduction: The Analyte and the Matrix

1.1 Biological Relevance In many species, circulating progesterone is metabolized by the liver and gut bacteria before excretion. In African and Asian elephants and Black/White rhinoceroses, native progesterone is virtually absent in feces.[2] Instead, the corpus luteum function is best monitored by quantifying 5

-reduced pregnanes or hydroxylated metabolites, specifically 11

-hydroxyprogesterone. Using an assay targeting native progesterone in these species will yield near-baseline results, failing to detect estrus or pregnancy.

1.2 The Matrix Challenge: Bacterial Degradation Feces is a biologically active matrix. Upon defecation, fecal bacteria (containing

-glucuronidases and hydroxysteroid dehydrogenases) immediately begin metabolizing steroid conjugates.

- **Causality:** If a sample remains at ambient temperature for >4 hours post-defecation, bacterial enzymes can convert authentic metabolites into unrecognizable forms or, conversely, deconjugate steroids, artificially inflating values.
- **Solution:** Immediate cessation of enzymatic activity via freezing or solvent inactivation is non-negotiable.

Protocol Phase I: Field Collection & Stabilization

Objective: To obtain a representative sample and arrest bacterial metabolism immediately.

Step-by-Step Field Protocol

- **Observation & Timing:**
 - Record the exact time of defecation. Samples must be processed within 1 hour (optimal) to 4 hours (maximum) of deposition.
 - Note: Avoid samples contaminated with urine, as urinary metabolites differ significantly and can alter the moisture content/concentration calculations.

- Homogenization (Critical Step):
 - Steroids are not evenly distributed in a fecal bolus.
 - Action: Manually break apart 2–3 different fecal balls from the same defecation. Mix the interior and exterior portions thoroughly in a bucket or heavy-duty bag to create a homogenized composite.
 - Why: This reduces the coefficient of variation (CV) caused by fiber content vs. fecal matter distribution.
- Preservation Method Selection: Choose the method based on field logistics.

Method	Protocol	Stability	Pros/Cons
A. Immediate Freezing (Gold Standard)	Place 50g of homogenized feces in a labeled cryovial. Freeze at -20°C immediately.	>1 Year	Pros: No chemical interference.Cons: Requires cold chain (liquid N2 or dry ice) for transport.
B. Solvent Preservation (Field Standard)	Weigh 5g feces. Add 15mL 90% Ethanol. Cap tight and shake. [3]	6-12 Months	Pros: Kills bacteria immediately; stable at ambient temp.Cons: Ethanol can evaporate; shipping flammable liquids is restricted.
C. Field Desiccation	Thinly spread feces on a mesh/paper in a solar box cooker or oven (<60°C).	Indefinite (if dry)	Pros: Lightweight shipping.Cons: High heat (>80°C) degrades glucocorticoids (less issue for 11 -OHP, but risky).

Recommendation: For remote wildlife monitoring, Method B (Ethanol) is the most robust balance of stability and feasibility, provided leak-proof vials are used.

Protocol Phase II: Laboratory Processing & Extraction

Objective: To release lipophilic steroids from the fecal matrix and prepare a clean extract for Enzyme Immunoassay (EIA).

Reagents & Equipment

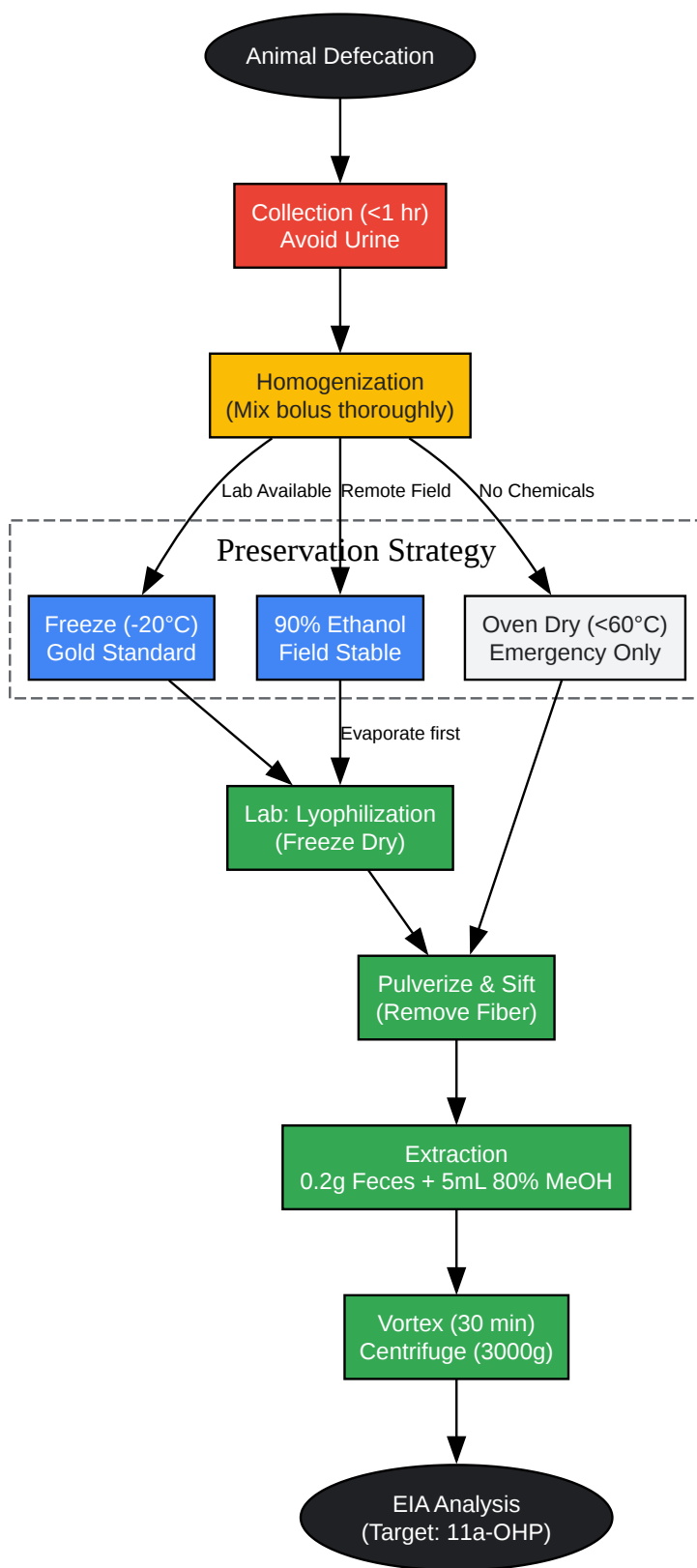
- Lyophilizer (Freeze-dryer)
- Methanol (HPLC Grade)
- Multi-tube vortexer
- Centrifuge (capable of 3000 x g)

Extraction Workflow

- Lyophilization (Drying):
 - If frozen: Lyophilize samples for 24–48 hours until completely dry.
 - Why: Expressing results per gram of dry weight eliminates variability caused by diet-induced moisture differences (e.g., monsoon vs. dry season diets).
- Pulverization:
 - Sift the dried feces through a stainless steel mesh (approx. 0.5mm) to remove large fibers and undigested seeds.
 - Pulverize the remaining powder to a consistency of flour.
- Solvent Extraction (The Methanol Method):
 - Weigh: Place 0.20 g ($\pm$ 0.005g) of fecal powder into a 15mL polypropylene tube.

- Solvent Addition: Add 5.0 mL of 80% Methanol (20% distilled water).
- Mechanism:[4][5] 80% Methanol is sufficiently polar to solubilize the steroid conjugates but non-polar enough to leave behind bulk lipids and waxes that interfere with antibody binding.
- Agitation: Vortex vigorously for 30 minutes on a multi-tube vortexer. Simple hand-shaking is insufficient for extraction from dry fiber.
- Separation: Centrifuge at 3000 x g for 15 minutes.
- Supernatant Recovery:
 - Decant the supernatant into a clean storage vial.
 - Dilution: Immediately dilute an aliquot (e.g., 1:10 or 1:50) in Assay Buffer before running the EIA.[6]
 - Storage: The methanolic extract can be stored at -20°C indefinitely.

Visual Workflow (Graphviz)



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Caption: Figure 1: Optimized workflow for fecal 11

-OHP analysis, prioritizing sample stability and matrix normalization.

Quality Control & Validation

To ensure the assay is measuring the intended analyte in the specific species' matrix, two validation steps are mandatory before routine analysis:

5.1 Parallelism (Immunological Validation)

- Procedure: Create a serial dilution of a "high" concentration fecal pool (e.g., from a pregnant female). Run these dilutions alongside the standard curve of the 11

-OHP EIA kit.

- Criterion: The slope of the fecal dilution curve must not be significantly different from the standard curve (ANCOVA, $p > 0.05$).
- Meaning: This confirms the antibody is binding to the fecal metabolites in the same manner as the synthetic standard, ruling out matrix interference.

5.2 Biological Validation

- Procedure: Plot the hormone data against known physiological events (e.g., ultrasound-confirmed pregnancy or behavioral estrus).
- Criterion: 11

-OHP levels must rise significantly (2-3 fold above baseline) during the luteal phase or pregnancy and drop to baseline at parturition/estrus.

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